

An In-depth Technical Guide to the Physicochemical and Solubility Characteristics of Diclobutrazol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diclobutrazol*

Cat. No.: *B1581208*

[Get Quote](#)

Introduction

Diclobutrazol (CAS No: 75736-33-3) is a systemic triazole fungicide recognized for its high efficacy against a range of fungal phytopathogens, including powdery mildews and rusts.[1][2][3][4] As a member of the conazole fungicide family, its mode of action involves the inhibition of sterol biosynthesis in fungi.[5][6] This technical guide provides a detailed overview of the essential physicochemical properties and solubility characteristics of **Diclobutrazol**, intended for researchers, scientists, and professionals in drug and pesticide development.

Physicochemical Properties

Diclobutrazol is a white to off-white crystalline solid at room temperature.[5][7] Its core structure consists of a 1,2,4-triazole ring linked to a dichlorophenyl group and a substituted pentanol chain, which dictates its physical and chemical behavior.[6]

The key physicochemical properties of **Diclobutrazol** are summarized in the table below.

| Property | Value | Source(s) |
|---|--|--------------------|
| Molecular Formula | C ₁₅ H ₁₉ Cl ₂ N ₃ O | [1][6][8] |
| Molecular Weight | 328.24 g/mol | [1][2][3][6][8][9] |
| Appearance | White to off-white crystalline solid | [3][5] |
| Melting Point | 147-149 °C | [8] |
| Boiling Point | 484.3 ± 55.0 °C (Predicted) | [8] |
| Density | 1.25 - 1.28 g/cm ³ | [5][8] |
| pKa (at 25 °C) | < 2 | [5][8] |
| Vapor Pressure (at 20 °C) | 0.0027 mPa | [5] |
| Log P (Octanol-Water Partition Coefficient) | 3.81 | [5][6] |

Solubility Characteristics

The solubility of a compound is critical for its formulation, bioavailability, and environmental fate. **Diclobutrazol** exhibits low aqueous solubility and is more readily soluble in organic solvents.[4][5]

The solubility of **Diclobutrazol** in various solvents is detailed below.

| Solvent | Solubility (at 20 °C) | Classification | Source(s) |
|---------------------------|-----------------------|--|-----------|
| Water (pH 7) | 7.1 - 9 mg/L | Practically insoluble / Low solubility | [5][7][8] |
| Acetone | ≥ 50 g/L | Soluble | [8] |
| Methanol | ≥ 50 g/L | Soluble | [8] |
| Ethanol | ≥ 50 g/L | Soluble | [8] |
| Dimethyl Sulfoxide (DMSO) | 200 mg/mL (609.31 mM) | Highly soluble | [3] |

The presence of the dichlorophenyl group contributes to its lipophilic nature, as indicated by the high Log P value, while the triazole and hydroxyl groups provide some degree of polarity.[10]

Experimental Protocols & Methodologies

The determination of physicochemical and solubility data requires precise experimental methods. Below are outlines of typical protocols used for characterizing compounds like **Diclobutrazol**.

Protocol 1: Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a standard protocol for determining the solubility of a compound in water.

- **Preparation:** An excess amount of solid **Diclobutrazol** is added to a known volume of deionized water (or a buffer solution of a specific pH) in a flask.
- **Equilibration:** The flask is sealed and agitated in a constant temperature water bath (e.g., 20 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached between the solid and dissolved states.
- **Phase Separation:** The suspension is allowed to stand, or is centrifuged/filtered, to separate the undissolved solid from the saturated aqueous solution. Care is taken to avoid temperature changes during this step.
- **Quantification:** The concentration of **Diclobutrazol** in the clear aqueous phase is determined using a validated analytical technique. High-Performance Liquid Chromatography (HPLC) with a UV or Diode Array Detector (DAD) is commonly employed for this purpose.[7]
- **Calculation:** The solubility is reported in units such as mg/L or mol/L.

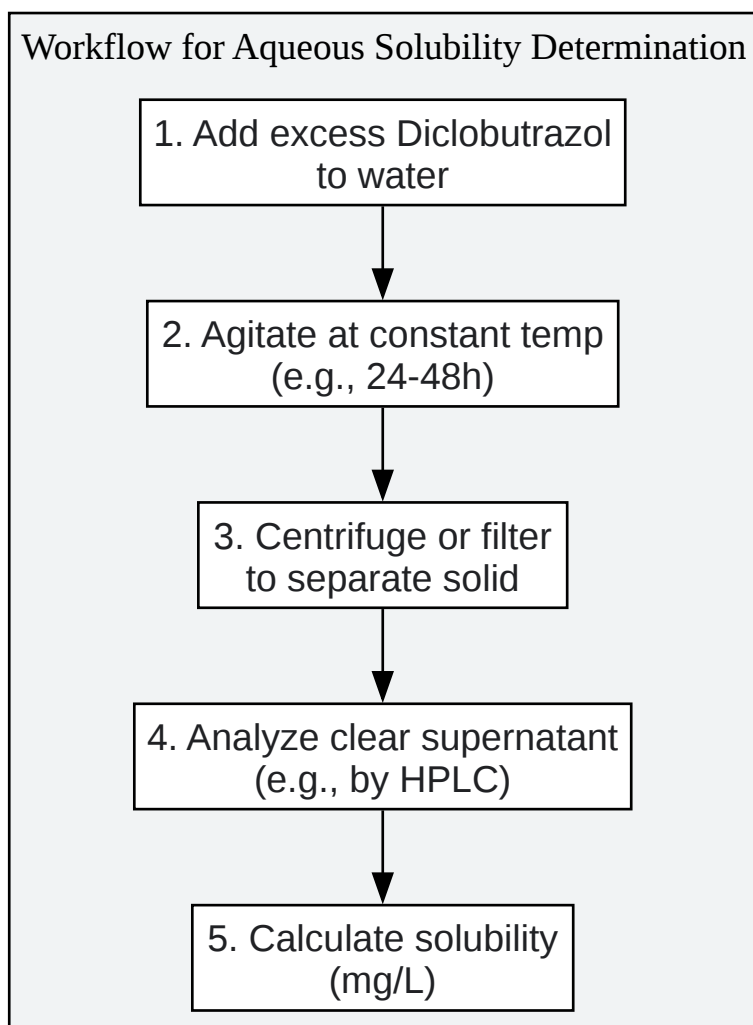
Protocol 2: Residue Analysis in Environmental or Biological Matrices

Determining the concentration of **Diclobutrazol** residues in samples like soil or crops requires a multi-step process involving extraction, cleanup, and sensitive analysis.

- **Sample Preparation:** The matrix (e.g., soil, potato) is homogenized to ensure uniformity. Soil samples may be air-dried and sieved prior to extraction.[11]
- **Extraction:** A known weight of the prepared sample is extracted with a suitable organic solvent. Acetonitrile is a common choice for its ability to efficiently extract triazole fungicides. [11][12] Ultrasonic baths may be used to enhance extraction efficiency.[11]
- **Cleanup/Purification:**
 - **Low-Temperature Partitioning:** The extract can be stored at a low temperature (e.g., -20°C), which causes water and certain interfering compounds to freeze, allowing for easy separation of the acetonitrile layer.[11]
 - **Solid-Phase Extraction (SPE):** Alternatively, the crude extract is passed through an SPE cartridge (e.g., C18) to remove interfering substances. The analyte is retained on the sorbent and then eluted with a small volume of a clean solvent.[12]
- **Analysis:** The final extract is analyzed using a highly sensitive and selective instrument, typically Ultra-High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (UHPLC-MS/MS).[11] This technique provides accurate quantification even at very low residue levels.
- **Quantification:** The concentration of **Diclobutrazol** is determined by comparing the instrument's response to that of certified reference standards.[9][13]

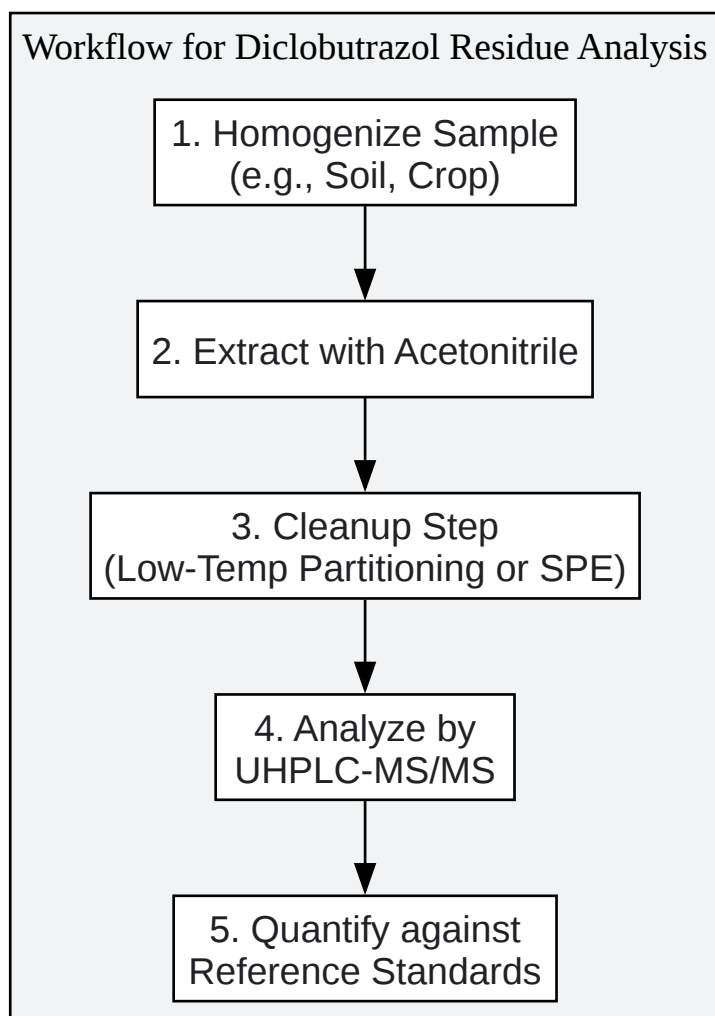
Visualizations: Workflows and Mechanisms

To better illustrate the concepts discussed, the following diagrams have been generated using the DOT language.



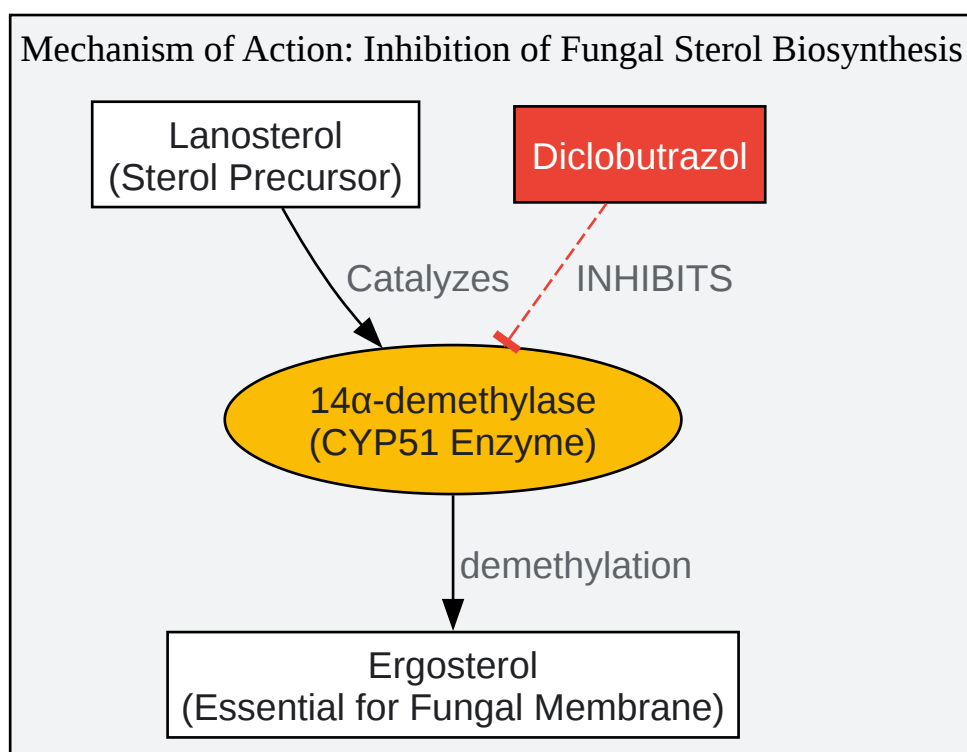
[Click to download full resolution via product page](#)

Caption: General workflow for determining the aqueous solubility of **Diclobutrazol**.



[Click to download full resolution via product page](#)

Caption: Typical experimental workflow for the analysis of **Diclobutrazol** residues.



[Click to download full resolution via product page](#)

Caption: **Diclobutrazol** inhibits the 14 α -demethylase enzyme in the fungal ergosterol pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diclobutrazol Datasheet DC Chemicals [dcchemicals.com]
- 2. Diclobutrazol | TargetMol [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Diclobutrazol | 75736-33-3 [chemicalbook.com]
- 5. Diclobutrazol (Ref: PP296) [sitem.herts.ac.uk]
- 6. Diclobutrazol | C₁₅H₁₉Cl₂N₃O | CID 53309 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. Diclobutrazol – Wikipedia [de.wikipedia.org]
- 8. chembk.com [chembk.com]
- 9. Diclobutrazol - [sigmaaldrich.com]
- 10. solubilityofthings.com [solubilityofthings.com]
- 11. Paclobutrazol Residue Determination in Potato and Soil Using Low Temperature Partition Extraction and Ultrahigh Performance Liquid Chromatography Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical and Solubility Characteristics of Diclobutrazol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581208#physicochemical-properties-and-solubility-characteristics-of-diclobutrazol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com